

A Comparative Guide to 2-Bromopropane-d7 Standards: Certification and Traceability

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Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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For researchers, scientists, and professionals in drug development, the quality and reliability of internal standards are paramount for accurate analytical results. This guide provides a comprehensive comparison of commercially available **2-Bromopropane-d7** standards, focusing on their certification, traceability, and key quality attributes. Detailed experimental protocols for quality assessment are also provided to empower users to verify and compare product performance.

Product Comparison

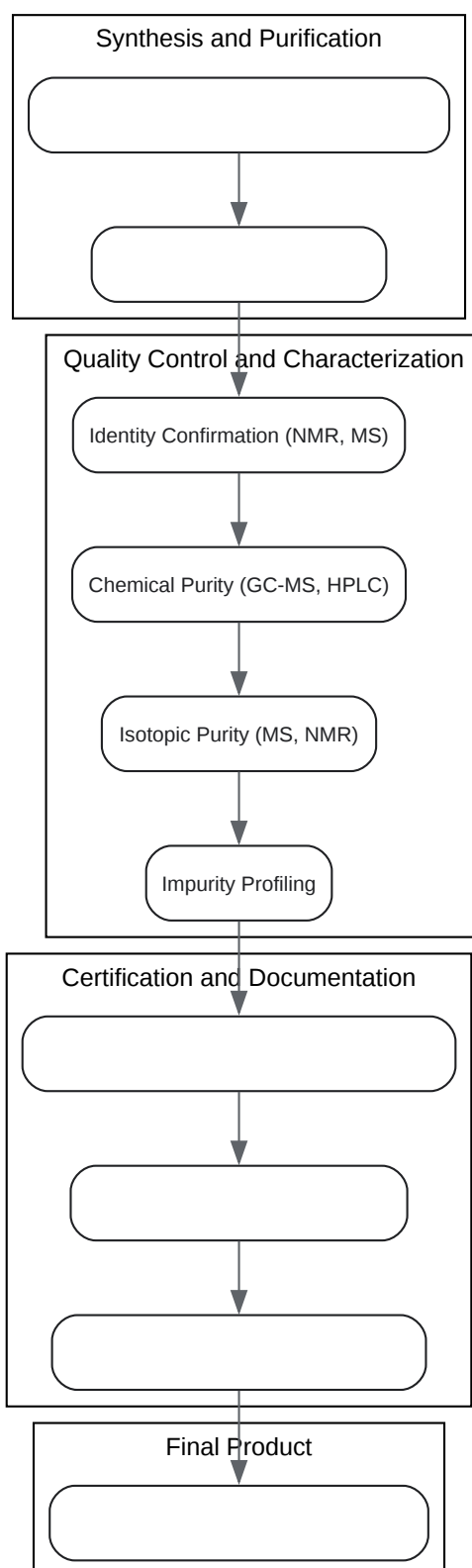
The selection of a suitable **2-Bromopropane-d7** standard is critical for applications such as isotope dilution mass spectrometry, where it serves as an internal standard for the quantification of its non-deuterated counterpart, 2-bromopropane. The key parameters for comparison include chemical purity, isotopic enrichment, and the level of documentation provided by the supplier to ensure traceability.

Supplier/Product	Chemical Purity	Isotopic Purity (atom % D)	Documentation
Sigma-Aldrich (Aldrich)	99% (CP)[1]	98 atom % D[1]	Certificate of Analysis (CoA) available[1]
LGC Standards	min 98%[2]	99 atom % D[2]	Certificate of Analysis, Exact Weight packaging available[3]
Cambridge Isotope Laboratories	98%[4]	98%[4]	Certificate of Analysis, Safety Data Sheet (SDS)[4]
Clearsynth	High quality	Not specified	Certificate of Analysis[5]
Amerigo Scientific	99% (CP)[6]	Not specified	Buyer assumes responsibility to confirm identity and purity[6]

Note: The information presented is based on publicly available data from the suppliers' websites. For the most accurate and complete information, it is recommended to request a lot-specific Certificate of Analysis from the respective supplier.

Certification and Traceability Workflow

The certification of a reference material like **2-Bromopropane-d7** involves a meticulous process to establish its identity, purity, and concentration with a high degree of confidence. This workflow ensures that the standard is traceable to recognized national or international standards.



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Caption: Certification and traceability workflow for **2-Bromopropane-d7** standards.

Experimental Protocol: Quality Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **2-Bromopropane-d7** standards to verify their chemical and isotopic purity.

Objective: To determine the chemical purity, isotopic enrichment, and identify any potential impurities in a **2-Bromopropane-d7** standard.

Materials and Reagents:

- **2-Bromopropane-d7** standard
- High-purity solvent (e.g., Dichloromethane, HPLC grade)
- GC-MS system equipped with a suitable capillary column (e.g., DB-5ms) and a mass selective detector.

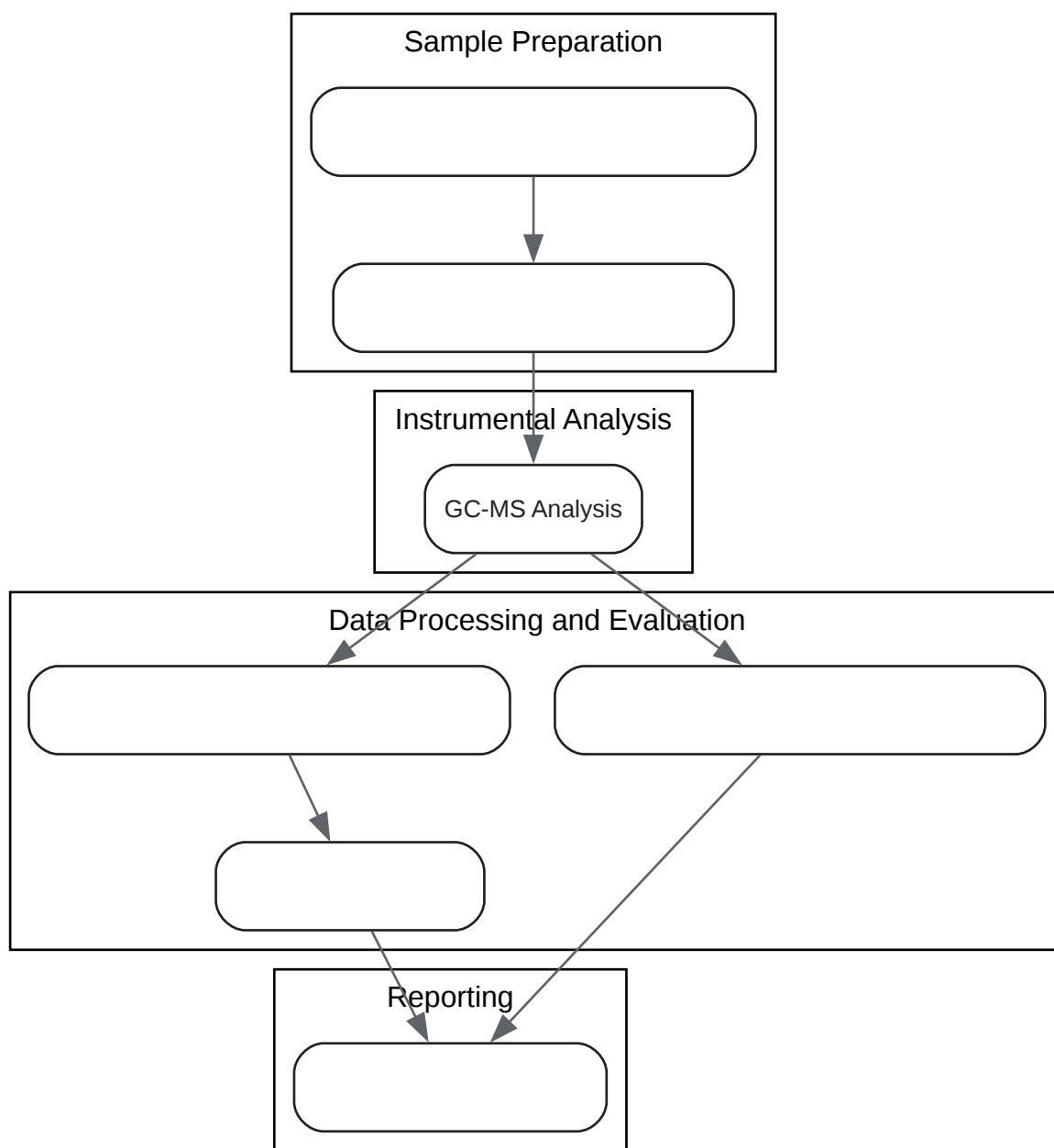
Procedure:

- Standard Preparation: Prepare a stock solution of the **2-Bromopropane-d7** standard in the chosen solvent at a concentration of approximately 1 mg/mL. Prepare a series of dilutions from the stock solution to determine the linear range of the instrument.
- GC-MS Analysis:
 - Injection: Inject 1 μ L of the prepared standard solution into the GC-MS system.
 - GC Conditions:
 - Inlet Temperature: 250 $^{\circ}$ C
 - Oven Program: Start at 40 $^{\circ}$ C, hold for 2 minutes, ramp to 150 $^{\circ}$ C at 10 $^{\circ}$ C/min, hold for 2 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - MS Conditions:

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 35-200.
- Data Analysis:
 - Chemical Purity: Determine the area percent of the main peak corresponding to **2-Bromopropane-d7** in the total ion chromatogram (TIC).
 - Isotopic Purity: Analyze the mass spectrum of the **2-Bromopropane-d7** peak. The molecular ion region should show a prominent peak at m/z 130 (for C3D7Br with 79Br) and m/z 132 (for C3D7Br with 81Br). The relative abundance of ions corresponding to lower deuteration levels can be used to estimate the isotopic purity.
 - Impurity Identification: Identify any other peaks in the chromatogram by comparing their mass spectra with a reference library (e.g., NIST).

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for the GC-MS analysis of a **2-Bromopropane-d7** standard.



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Caption: GC-MS analytical workflow for **2-Bromopropane-d7** standard quality assessment.

By following the information and protocols outlined in this guide, researchers can make informed decisions when selecting a **2-Bromopropane-d7** standard and independently verify its quality to ensure the integrity and accuracy of their analytical data.

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References

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